

In-Depth Technical Guide: Determining the Molecular Weight of Myristoylated SIRK L9A

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Compound of Interest

Compound Name: *mSIRK (L9A)*

Cat. No.: *B12369477*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed methodology for calculating the molecular weight of the myristoylated SIRK L9A peptide. The peptide, with the sequence Myr-Ser-Ile-Arg-Lys-Ala-Leu-Asn-Ile-Ala-Gly-Tyr-Pro-Asp-Tyr-Asp-OH, is a modified version of the G-protein binding peptide mSIRK, where the leucine at position 9 has been replaced with alanine. The N-terminal serine is acylated with myristic acid.

Data Presentation: Molecular Weight Summary

The following table summarizes the molecular weights of the constituent components of myristoylated SIRK L9A and the final calculated molecular weight.

Component	Chemical Formula	Molecular Weight (g/mol)
Myristic Acid	C ₁₄ H ₂₈ O ₂	228.37
Serine (Ser)	C ₃ H ₇ NO ₃	105.09
Isoleucine (Ile)	C ₆ H ₁₃ NO ₂	131.17
Arginine (Arg)	C ₆ H ₁₄ N ₄ O ₂	174.20
Lysine (Lys)	C ₆ H ₁₄ N ₂ O ₂	146.19
Alanine (Ala)	C ₃ H ₇ NO ₂	89.09
Leucine (Leu)	C ₆ H ₁₃ NO ₂	131.17
Asparagine (Asn)	C ₄ H ₈ N ₂ O ₃	132.12
Glycine (Gly)	C ₂ H ₅ NO ₂	75.07
Tyrosine (Tyr)	C ₉ H ₁₁ NO ₃	181.19
Proline (Pro)	C ₅ H ₉ NO ₂	115.13
Aspartic Acid (Asp)	C ₄ H ₇ NO ₄	133.10
Water (H ₂ O)	H ₂ O	18.015
Myristoylated SIRK L9A (Calculated)	C ₉₀ H ₁₄₄ N ₂₀ O ₂₅	1906.24
Myristoylated SIRK L9A (Vendor Reported)	C ₉₀ H ₁₄₄ N ₂₀ O ₂₅	1906.23[1][2]

Experimental Protocols: Molecular Weight Calculation Methodology

The molecular weight of the myristoylated SIRK L9A peptide is calculated by summing the molecular weights of its constituent amino acids and the myristoyl group, and then subtracting the molecular weight of water molecules that are eliminated during the formation of peptide bonds and the attachment of the myristoyl group to the N-terminus.

The peptide sequence is: Myr-Ser-Ile-Arg-Lys-Ala-Leu-Asn-Ile-Ala-Gly-Tyr-Pro-Asp-Tyr-Asp-OH

- Sum of Individual Molecular Weights: The first step is to sum the molecular weights of all individual amino acids and myristic acid.

- Myristic Acid: 228.37 g/mol [\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Serine: 105.09 g/mol [\[3\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Isoleucine (x2): 131.17 g/mol [\[6\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Arginine: 174.20 g/mol
- Lysine: 146.19 g/mol [\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Alanine (x2): 89.09 g/mol [\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)
- Leucine: 131.17 g/mol [\[5\]](#)[\[25\]](#)[\[26\]](#)
- Asparagine: 132.12 g/mol [\[1\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)
- Glycine: 75.07 g/mol [\[2\]](#)[\[31\]](#)[\[32\]](#)[\[33\]](#)[\[34\]](#)
- Tyrosine (x2): 181.19 g/mol [\[35\]](#)[\[36\]](#)[\[37\]](#)
- Proline: 115.13 g/mol [\[38\]](#)[\[39\]](#)[\[40\]](#)[\[41\]](#)[\[42\]](#)
- Aspartic Acid (x2): 133.10 g/mol

Total Sum = 228.37 + 105.09 + (2 * 131.17) + 174.20 + 146.19 + (2 * 89.09) + 131.17 + 132.12 + 75.07 + (2 * 181.19) + 115.13 + (2 * 133.10) = 2176.6 g/mol

- Accounting for Water Loss: During the formation of each peptide bond between amino acids, one molecule of water is lost. For a peptide with 'n' amino acids, there are (n-1) peptide bonds. In this 15-amino acid peptide, there are 14 peptide bonds. Additionally, one molecule of water is lost during the acylation of the N-terminal serine with myristic acid. Therefore, a total of 15 water molecules are eliminated.

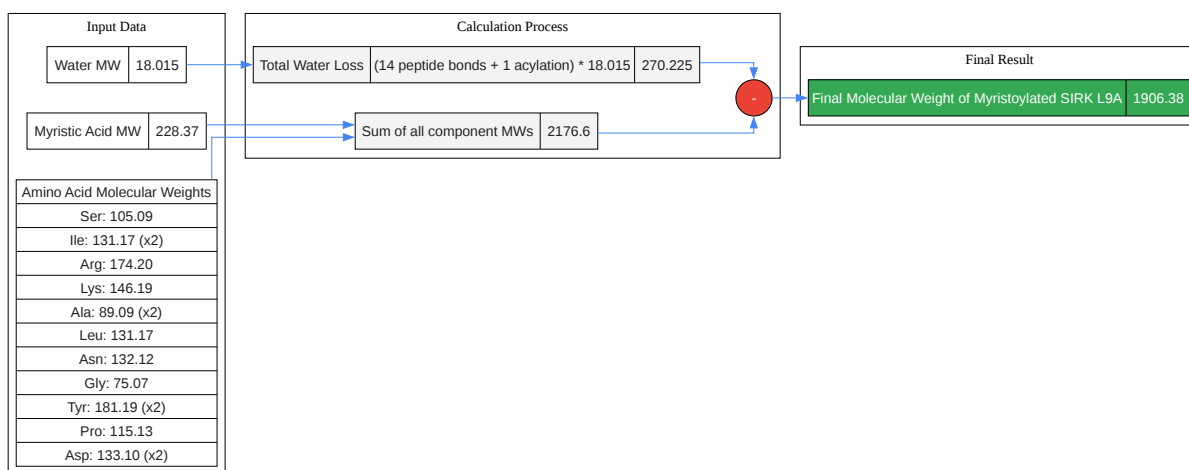
- Molecular Weight of Water: 18.015 g/mol [[43](#)][[44](#)][[45](#)]
- Total Water Loss = $15 * 18.015 \text{ g/mol} = 270.225 \text{ g/mol}$
- Final Molecular Weight Calculation: The final molecular weight is the total sum of the individual molecular weights minus the total molecular weight of the water lost.

$$\text{Final Molecular Weight} = 2176.6 \text{ g/mol} - 270.225 \text{ g/mol} = 1906.375 \text{ g/mol}$$

The calculated molecular weight of 1906.38 g/mol is in close agreement with the vendor-reported molecular weight of 1906.23 g/mol .[\[1\]](#)[\[2\]](#) The minor difference can be attributed to variations in the atomic mass values used.

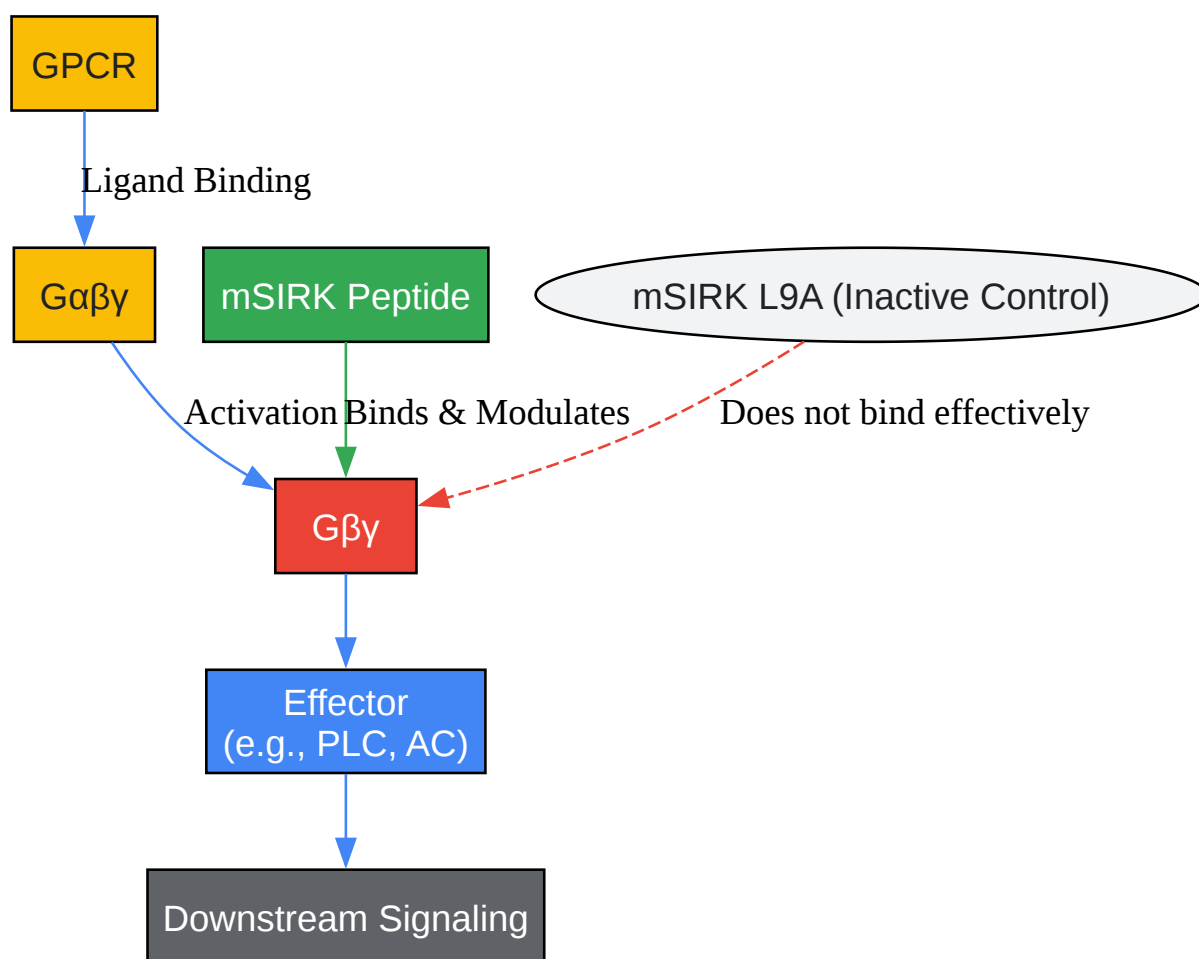
Mandatory Visualization

The following diagrams illustrate the logical workflow of the molecular weight calculation and the signaling context of the SIRK peptide.



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Caption: Workflow for calculating the molecular weight of myristoylated SIRK L9A.



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Caption: Simplified signaling context of mSIRK peptides.

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